

An In-depth Technical Guide to the Physical Properties of Auric Bromide

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Compound of Interest

Compound Name:	Gold bromide
CAS No.:	57485-08-2
Cat. No.:	B3053998

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Introduction

Auric bromide, with the chemical formula AuBr_3 , is a significant compound in the field of gold chemistry, finding applications as a catalyst in various organic reactions.[1] Despite its utility, a comprehensive understanding of its physical properties is often dispersed across various sources. This technical guide consolidates the core physical characteristics of auric bromide, providing quantitative data, detailed experimental protocols, and visual representations of its structure and behavior to support research and development activities. This document focuses on the dimeric form, digold hexabromide (Au_2Br_6), which is the prevalent structure of the compound in the solid state.[2][3]

Core Physical Properties

Auric bromide is a dark-red to black crystalline solid.[3] A summary of its key physical properties is presented in the table below for easy reference and comparison.

Property	Value	Notes
Chemical Formula	AuBr ₃	Empirical Formula
Molecular Formula	Au ₂ Br ₆	Dimeric form
Molecular Weight	436.68 g/mol [1]	For the monomeric unit
Appearance	Dark-red to black crystalline solid[3]	Can also appear as blackish needles or scarlet plates.[4]
Melting Point	Decomposes at ~160-165 °C	The compound decomposes upon melting.
Solubility	Slightly soluble in water and ethanol.[2]	Aqueous solutions are intensely colored brownish-red. [4]
Density	5.92 g/mL[2]	Experimentally determined value.
Crystal Structure	Monoclinic[5]	Space Group: P2 ₁ /c[5]

Experimental Protocols

Synthesis of Auric Bromide (Au₂Br₆)

Two primary methods are employed for the synthesis of auric bromide.

a) Direct Bromination of Gold

This is the most common method for preparing auric bromide.[6]

- Principle: Metallic gold is reacted with an excess of liquid bromine at an elevated temperature to form digold hexabromide.
- Reaction: $2 \text{ Au} + 3 \text{ Br}_2 \rightarrow \text{Au}_2\text{Br}_6$ [6]
- Procedure:
 - Place finely divided gold powder in a sealed, heavy-walled glass tube.

- Carefully add a stoichiometric excess of liquid bromine to the tube.
- Seal the tube and heat it to 140 °C.[6]
- Maintain the temperature for a sufficient period to ensure complete reaction. The reaction time can be extended to 48 hours to improve the yield.
- After cooling, the excess bromine can be removed by gentle heating under a vacuum.

b) Halide Exchange Reaction

This method involves the reaction of gold(III) chloride with hydrobromic acid.[6]

- Principle: The chloride ligands in digold hexachloride are replaced by bromide ions from hydrobromic acid.
- Reaction: $\text{Au}_2\text{Cl}_6 + 6 \text{HBr} \rightarrow \text{Au}_2\text{Br}_6 + 6 \text{HCl}$ [6]
- Procedure:
 - Dissolve digold hexachloride (Au_2Cl_6) in a suitable organic solvent.
 - Add a stoichiometric amount of concentrated hydrobromic acid to the solution.
 - Stir the reaction mixture at room temperature.
 - The product, auric bromide, can be isolated by removal of the solvent and byproduct (HCl) under reduced pressure.

Determination of Melting Point and Decomposition Temperature

The melting point of auric bromide is more accurately described as a decomposition temperature. This can be determined using Thermogravimetric Analysis (TGA) or Differential Scanning Calorimetry (DSC).

- Principle: TGA measures the change in mass of a sample as a function of temperature, indicating decomposition by a loss of mass. DSC measures the heat flow into or out of a

sample as it is heated, showing an endothermic peak at the melting point, which for AuBr₃ coincides with decomposition.

- TGA Protocol (Illustrative):
 - Place a small, accurately weighed sample (5-10 mg) of auric bromide in an alumina crucible.
 - Place the crucible in the TGA furnace.
 - Heat the sample from room temperature to 300 °C at a constant heating rate of 10 °C/min under a nitrogen atmosphere.
 - The onset of mass loss in the TGA curve indicates the beginning of decomposition. Gold protobromide (AuBr) is formed upon heating the tribromide to about 140 °C.[4]
- DSC Protocol (Illustrative):
 - Place a small, accurately weighed sample (2-5 mg) of auric bromide in a sealed aluminum pan.
 - Place the pan in the DSC cell alongside an empty reference pan.
 - Heat the sample from room temperature to 200 °C at a controlled rate, for example, 10 °C/min.
 - An endothermic peak will be observed, the onset of which corresponds to the melting and decomposition temperature.

Determination of Density

Gas pycnometry is a suitable method for determining the density of a solid material like auric bromide, especially in powdered form.

- Principle: This technique measures the volume of a solid by displacing an inert gas (typically helium) in a calibrated chamber. The density is then calculated from the measured volume and the mass of the sample.

- Procedure:
 - Accurately weigh a sample of dry auric bromide powder.
 - Place the sample in the pycnometer's sample chamber.
 - The instrument will then automatically purge the chamber with helium gas to remove any adsorbed atmospheric gases.
 - The analysis is performed by pressurizing the sample chamber with helium and then expanding the gas into a reference chamber of known volume.
 - By measuring the pressure difference, the instrument calculates the volume of the sample.
 - The density is then calculated using the formula: Density = Mass / Volume.

Visualizations

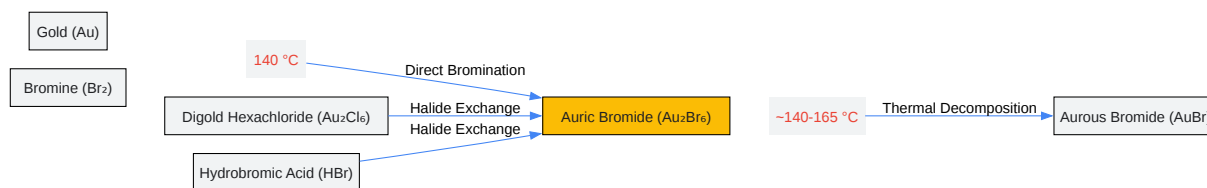
Molecular Structure of Digold Hexabromide (Au_2Br_6)

Auric bromide exists as a dimer, Au_2Br_6 , with two bridging bromine atoms connecting the two gold centers. Each gold atom is in a square planar coordination environment.

Caption: Dimeric structure of digold hexabromide (Au_2Br_6).

Synthesis and Decomposition Pathways

The following diagram illustrates the primary synthesis routes and the thermal decomposition pathway of auric bromide.



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Caption: Synthesis and decomposition pathways of auric bromide.

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